

Technical Support Center: Optimization of Spray Adjuvants for Trifludimoxazin Application

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Compound of Interest

Compound Name: Trifludimoxazin

Cat. No.: B1651332

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the herbicide **Trifludimoxazin**. The information is designed to address specific issues that may arise during experimental applications.

Troubleshooting Guide

This guide provides solutions to common problems encountered when optimizing spray adjuvants for **Trifludimoxazin**.

Problem	Potential Cause(s)	Recommended Solution(s)
Reduced Herbicide Efficacy	<ul style="list-style-type: none">- Incorrect adjuvant selection.- Antagonistic tank mix partner.- Poor water quality (e.g., high pH, hard water).- Environmental conditions (e.g., drought stress, rainfall after application).	<ul style="list-style-type: none">- Adjuvant Selection: For post-emergence applications, methylated seed oil (MSO) is often recommended to enhance the efficacy of Trifludimoxazin.^[1] Conduct a small-scale test (jar test) to ensure compatibility and consider the target weed species.- Tank Mix Antagonism: Some herbicides can reduce the effectiveness of Trifludimoxazin. Review product labels for known antagonisms. If unsure, perform a greenhouse or small plot test before large-scale application.- Water Quality: Test your water source for pH and hardness. If necessary, use a water conditioning agent or pH adjuster before adding Trifludimoxazin to the spray tank.- Environmental Factors: Avoid spraying on stressed plants. Check the weather forecast to ensure a sufficient rain-free period after application for optimal absorption.
Tank Mix Incompatibility (e.g., clumping, separation)	<ul style="list-style-type: none">- Incorrect mixing order.- Insufficient agitation.- High concentration of products in the tank.	<ul style="list-style-type: none">- Mixing Order: Follow the recommended mixing order. A common guideline is the WALES method (Wettable powders, Agitate, Liquid

flowables, Emulsifiable concentrates, Surfactants) or the APPLES method (Ammonium sulfate, Powder solubles, Powder dry, Liquid flowables, Emulsifiable concentrates, Solutions).[2] Always consult the product labels for specific instructions. [3]- Agitation: Ensure continuous and adequate agitation throughout the mixing process and during application.- Concentration: Fill the tank with at least 50-75% of the total water volume before adding any products. Add products one at a time, allowing each to fully disperse before adding the next.

Crop Injury (Phytotoxicity)

- Use of an inappropriate adjuvant or excessive adjuvant rate.- Contamination of the sprayer with other chemicals.- Application at a sensitive crop growth stage.

- Adjuvant and Rate: Use the recommended adjuvant at the specified rate. Crop oil concentrates (COC) or high rates of MSO can sometimes increase the risk of crop injury, especially under hot and humid conditions. - Sprayer Contamination: Thoroughly clean the sprayer tank, lines, and nozzles before use to remove any residues from previous applications.- Crop Stage: Adhere to the recommended crop growth stages for Trifludimoxazin

application as specified on the product label.

Clogged Nozzles

- Incompatible tank mix leading to precipitate formation.- Use of poor quality water with particulates.- Inadequate dissolution of dry formulations.

- Compatibility Test: Always perform a jar test before tank mixing to check for physical incompatibilities.[4][5]- Water Source: Use a clean water source and appropriate filters on the sprayer.- Dissolution: Ensure dry formulations are fully dissolved before adding other components to the tank.

Frequently Asked Questions (FAQs)

Q1: What type of adjuvant is recommended for use with **Trifludimoxazin**?

A1: For post-emergence applications, product labels and research often recommend the use of a high-quality methylated seed oil (MSO).[1] MSO can improve the uptake of **Trifludimoxazin** by weeds, leading to better control. However, the optimal adjuvant and rate can vary depending on the target weed species, environmental conditions, and tank-mix partners. Always consult the product label for specific recommendations.

Q2: Can I use a non-ionic surfactant (NIS) or crop oil concentrate (COC) with **Trifludimoxazin**?

A2: While MSO is frequently recommended, other adjuvants like NIS or COC might be used in certain situations. A COC may provide good efficacy, but could also increase the risk of crop injury compared to an MSO. An NIS is generally less aggressive than MSOs or COCs and may result in reduced weed control. It is crucial to conduct trials to determine the most effective and safest option for your specific conditions.

Q3: How does water quality affect the performance of **Trifludimoxazin** and its adjuvants?

A3: Water quality can significantly impact the performance of **Trifludimoxazin**. Hard water, containing high levels of calcium and magnesium, can bind to the herbicide, reducing its

effectiveness. High pH can also lead to the degradation of some pesticides. It is advisable to use a water conditioner or an ammonium sulfate (AMS) product to mitigate these effects.

Q4: What is the correct order for tank-mixing **Trifludimoxazin** with other pesticides and adjuvants?

A4: The specific mixing order can vary, but a general guideline is to add products to the tank in the following sequence:

- Fill the tank to at least 50% with water and start agitation.
- Add any water conditioning agents (e.g., AMS).
- Add any wettable powders (WP) or water-dispersible granules (WDG).
- Add **Trifludimoxazin** (as a suspension concentrate).
- Add any emulsifiable concentrates (EC).
- Add any soluble liquids (SL).
- Add the recommended adjuvant (e.g., MSO).
- Fill the rest of the tank with water. Always refer to the product labels for the most accurate mixing instructions.[\[2\]](#)

Q5: How can I test for tank-mix compatibility before a large-scale application?

A5: A simple "jar test" can be performed to check for physical compatibility.[\[4\]](#)[\[5\]](#)

- Use a clear glass jar with a lid.
- Add water and then the tank-mix components in the correct proportions and order that you would in the spray tank.
- Shake the jar and let it sit for 15-30 minutes.

- Observe for any signs of incompatibility, such as separation, clumping, or the formation of precipitates. If any of these occur, a compatibility agent may be needed, or the tank mix should be avoided.

Data Presentation

Table 1: Efficacy of **Trifludimoxazin** on Key Weed Species

Weed Species	Application Rate (g ai/ha)	% Control (Days After Treatment)	Reference
Palmer Amaranth	12.5	94% (28 DAT)	Purdue University Thesis
Giant Ragweed	12.5	78% (21 DAT)	Purdue University Thesis
Common Lambsquarters	25	>95% (21 DAT)	Internal BASF Trial
Velvetleaf	25	>95% (21 DAT)	Internal BASF Trial

Note: Efficacy can vary based on environmental conditions, weed size, and adjuvant used.

Experimental Protocols

Protocol 1: Greenhouse Adjuvant Efficacy Evaluation

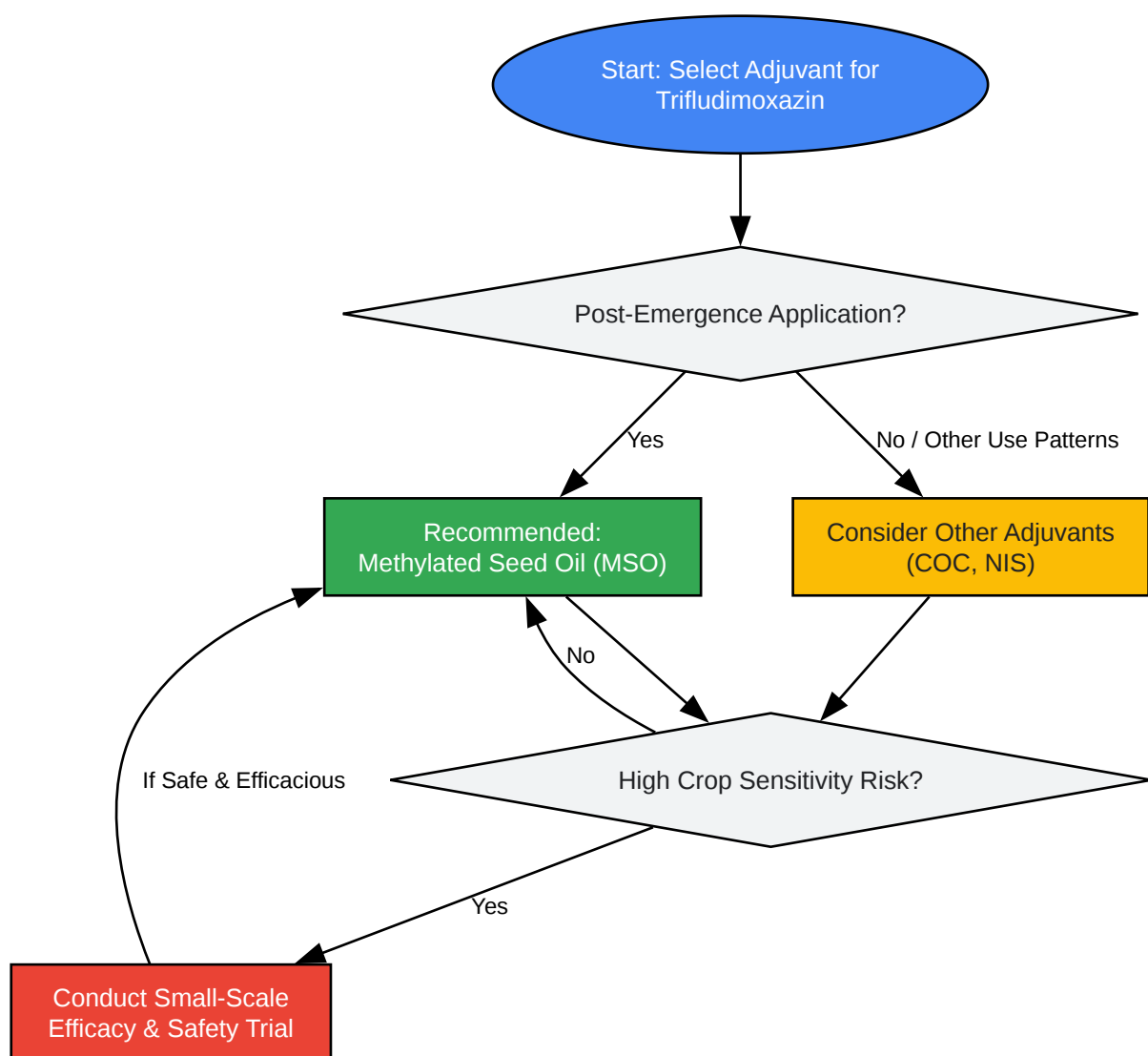
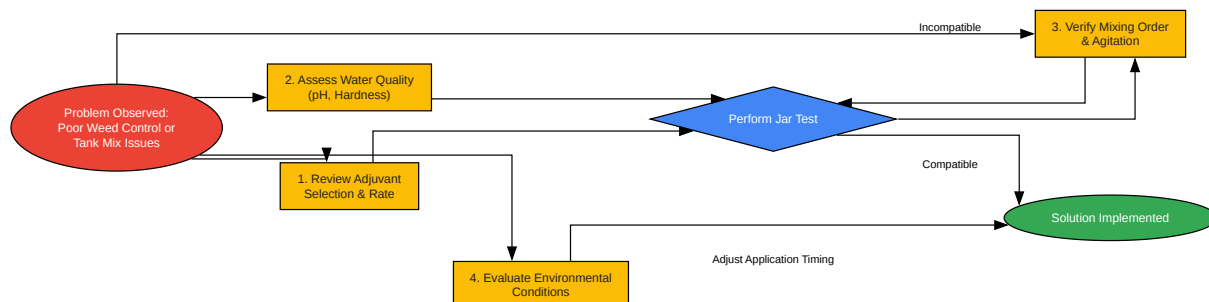
- Plant Propagation: Grow target weed species in pots in a greenhouse to a consistent growth stage (e.g., 4-6 leaf stage).
- Herbicide Preparation: Prepare a stock solution of **Trifludimoxazin**. For each treatment, prepare a spray solution with the required rate of **Trifludimoxazin** and the specific adjuvant (e.g., MSO, COC, NIS) at the desired concentration. Include a control group with no herbicide and a group with **Trifludimoxazin** alone.
- Application: Use a laboratory track sprayer to apply the treatments to the plants at a calibrated speed and pressure to ensure uniform coverage.

- **Evaluation:** At set intervals (e.g., 7, 14, and 21 days after treatment), visually assess weed control using a 0-100% scale (0 = no control, 100 = complete death).
- **Data Collection:** At the final evaluation, harvest the above-ground biomass of the plants, dry them in an oven, and weigh to determine biomass reduction compared to the control.
- **Statistical Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between adjuvant treatments.

Protocol 2: Jar Test for Tank-Mix Compatibility

- **Materials:** A clear glass jar (1 quart) with a lid, water from the intended spray source, and all components of the proposed tank mix (**Trifludimoxazin**, other pesticides, adjuvants).
- **Procedure:** a. Fill the jar halfway with water. b. Add the components one at a time in the correct mixing order, in the same proportion as they would be added to the spray tank. c. Secure the lid and shake the jar well after adding each component. d. Let the jar sit for 15-30 minutes and observe.
- **Observation:** Look for any signs of physical incompatibility such as:
 - **Separation:** The mixture separates into layers.
 - **Precipitation:** Solid particles settle at the bottom.
 - **Flocculation:** Clumps or flakes form in the mixture.
 - **Gelling:** The mixture becomes thick and difficult to pour.
- **Interpretation:** If any of these signs are present, the tank mix is likely incompatible. A compatibility agent may be tested by repeating the jar test with the agent added first. If incompatibility persists, the tank mix should not be used.

Visualizations



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